

Personal protective equipment for handling 1-Iodoadamantane

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Compound of Interest

Compound Name: 1-Iodoadamantane

Cat. No.: B1585816

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Essential Safety and Handling Guide for 1-Iodoadamantane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Iodoadamantane** in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance.

Hazard Identification and Chemical Properties

1-Iodoadamantane is a solid, combustible, and light- and moisture-sensitive compound. It may be harmful if swallowed, inhaled, or absorbed through the skin, and can cause irritation to the skin, eyes, and respiratory tract.

Property	Value
Molecular Formula	C ₁₀ H ₁₅ I
Molecular Weight	262.13 g/mol
Appearance	Solid
Melting Point	75-76 °C
Storage Class	11 (Combustible Solids)
Incompatibilities	Strong oxidizing agents

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following table outlines the minimum required PPE for handling **1-Iodoadamantane**.

Protection Type	Specification	Rationale
Eye Protection	Chemical splash goggles with side shields	Protects against dust particles and potential splashes.
Hand Protection	Disposable nitrile gloves (double-gloving recommended)	Provides a barrier against skin contact. Nitrile offers good resistance to a range of chemicals. ^[1]
Body Protection	Long-sleeved lab coat	Protects skin and personal clothing from contamination.
Respiratory Protection	N95 dust mask (for handling solid)	Minimizes inhalation of airborne particles.
Full-face respirator	Required if exposure limits are exceeded or if irritation is experienced.	

Step-by-Step Handling Procedures

All operations involving **1-Iodoadamantane** should be conducted within a certified chemical fume hood to mitigate inhalation risks.^[2]

Preparation:

- Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- Cover the work surface with absorbent, plastic-backed paper to contain any potential spills.
- Assemble all necessary equipment and reagents before introducing **1-Iodoadamantane** to the work area.
- Don all required personal protective equipment as outlined in the table above.

Weighing and Transfer:

- Perform all weighing and transfer operations within the fume hood to control the dispersion of solid particles.
- Use anti-static weigh boats or paper to prevent scattering of the powder.
- Handle the compound gently to avoid creating dust.
- Close the container tightly immediately after use.

Experimental Use:

- Keep all containers of **1-Iodoadamantane** sealed when not in use.
- Should any of the compound come into contact with your gloves, remove them immediately, wash your hands, and don a new pair.
- Never wear contaminated gloves outside of the immediate work area.

Emergency Procedures

Situation	Action
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.
Spill	For small spills, absorb with an inert material and place in a sealed container for disposal. For large spills, evacuate the area and contact your institution's environmental health and safety department.

Disposal Plan for Halogenated Waste

As a halogenated organic compound, **1-Iodoadamantane** and any materials contaminated with it must be disposed of as hazardous waste.

Waste Segregation and Collection:

- **Dedicated Waste Container:** Collect all **1-Iodoadamantane** waste (solid residue, contaminated consumables like gloves and weigh boats) in a designated, properly labeled, and sealed hazardous waste container.
- **Labeling:** The waste container must be clearly labeled as "Halogenated Organic Waste" and list "**1-Iodoadamantane**" as a constituent. Ensure the label includes the appropriate hazard symbols.

- Segregation: Do not mix halogenated waste with non-halogenated organic waste, as this can significantly increase disposal costs and complexity. Keep it separate from acidic or alkaline waste streams.
- Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials.

Disposal Procedure:

- Once the waste container is full, arrange for its collection by your institution's certified hazardous waste management provider.
- Follow all institutional and local regulations for the disposal of chemical waste.

Workflow for Handling and Disposal of 1-Iodoadamantane

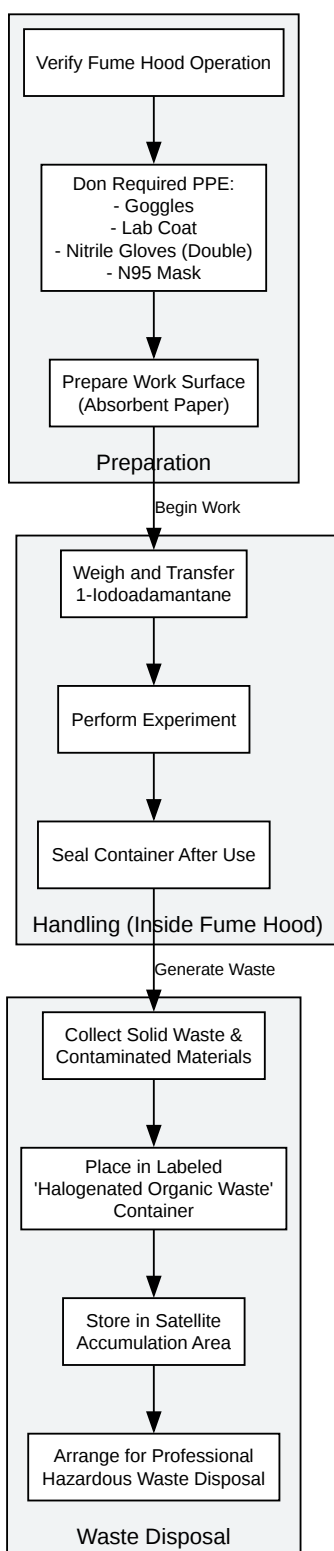


Figure 1. Procedural Workflow for 1-Iodoadamantane

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Caption: Procedural Workflow for **1-Iodoadamantane**.

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References

- 1. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 2. research.columbia.edu [research.columbia.edu]
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